

# An In-depth Technical Guide to the Physical Properties of p-Methoxybenzyl Mercaptan

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## Compound of Interest

Compound Name: *4-Methoxy-alpha-toluenethiol*

Cat. No.: B016433

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## Introduction

p-Methoxybenzyl mercaptan, also known as (4-methoxyphenyl)methanethiol, is a pivotal organosulfur compound frequently utilized in organic synthesis. Its distinct physical and chemical properties make it a valuable reagent, particularly in the pharmaceutical industry as an intermediate for synthesizing sulfur-containing compounds.<sup>[1]</sup> This guide provides a comprehensive overview of the core physical properties of p-methoxybenzyl mercaptan, offering insights into its handling, characterization, and application in research and development.

## Chemical Identity and Structure

p-Methoxybenzyl mercaptan is characterized by a benzyl thiol structure with a methoxy group substituted at the para position of the benzene ring. This substitution significantly influences its physical and chemical behavior.

Identifier	Value	Source(s)
IUPAC Name	(4-methoxyphenyl)methanethiol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	4-Methoxybenzyl mercaptan, p-methoxybenzylthiol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	6258-60-2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>8</sub> H <sub>10</sub> OS	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Molecular Weight	154.23 g/mol	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a>
InChI Key	PTDVPWWJRCOII-O-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
SMILES	COC1=CC=C(C(CS)C=C1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

```
graph Chemical_Structure {
  layout=neato;
  node [shape=none, fontname="Arial"];
  edge [fontname="Arial"];

  // Atom nodes
  C1 [label="C"];
  C2 [label="C"];
  C3 [label="C"];
  C4 [label="C"];
  C5 [label="C"];
  C6 [label="C"];
  O [label="O"];
  C_methoxy [label="C"];
  C_methylene [label="C"];
  S [label="S"];
  H_thiol [label="H"];
```

```
// Benzene ring bonds
```

```
C1 -- C2;  
C2 -- C3;  
C3 -- C4;  
C4 -- C5;  
C5 -- C6;  
C6 -- C1;
```

```
// Substituent bonds
```

```
C4 -- O;  
O -- C_methoxy;  
C1 -- C_methylene;  
C_methylene -- S;  
S -- H_thiol;
```

```
// Positioning
```

```
C1 [pos="0,1!"];  
C2 [pos="-0.87,0.5!"];  
C3 [pos="-0.87,-0.5!"];  
C4 [pos="0,-1!"];  
C5 [pos="0.87,-0.5!"];  
C6 [pos="0.87,0.5!"];  
O [pos="0,-2!"];  
C_methoxy [pos="0,-3!"];  
C_methylene [pos="0,2!"];  
S [pos="0,3!"];  
H_thiol [pos="1,3!"];  
}
```

Caption: 2D structure of p-methoxybenzyl mercaptan.

## Core Physical Properties

The physical state and thermal properties of a compound are critical for its storage, handling, and use in chemical reactions.

Property	Value	Conditions	Source(s)
Appearance	Clear, colorless to pale yellow liquid	Ambient	[3][5][6][8]
Odor	Strong, unpleasant, sulfurous	-	[2][7][8]
Boiling Point	90-95 °C	0.5 mmHg	[2][5][7][8]
89-94 °C	2.5 Torr	[6][9]	
126 °C	15 mmHg		
Melting Point	-40 °C	-	[8]
Density	1.107 g/mL	25 °C	[5][7][8]
1.1 ± 0.1 g/cm³	-	[6]	
Refractive Index	1.5735-1.5775	@ 20°C	[3]
1.573	@ 20°C	[5][7][8]	
1.5755	-	[2]	
Flash Point	> 230 °F (> 110 °C)	-	[5][6][7][8]

## Solubility and Miscibility

The solubility of p-methoxybenzyl mercaptan dictates its compatibility with various solvent systems, which is crucial for reaction setup and purification processes.

Solvent	Solubility	Source(s)
Water	Not miscible or difficult to mix	[2][5][6][7][8]
Chloroform	Slightly soluble	[5][7][8]
Methanol	Soluble	[5][7][8]
Ether	Soluble	[8]
Ethanol	Soluble	[8]
Dichloromethane	Soluble	[8]

## Spectroscopic Data for Structural Elucidation

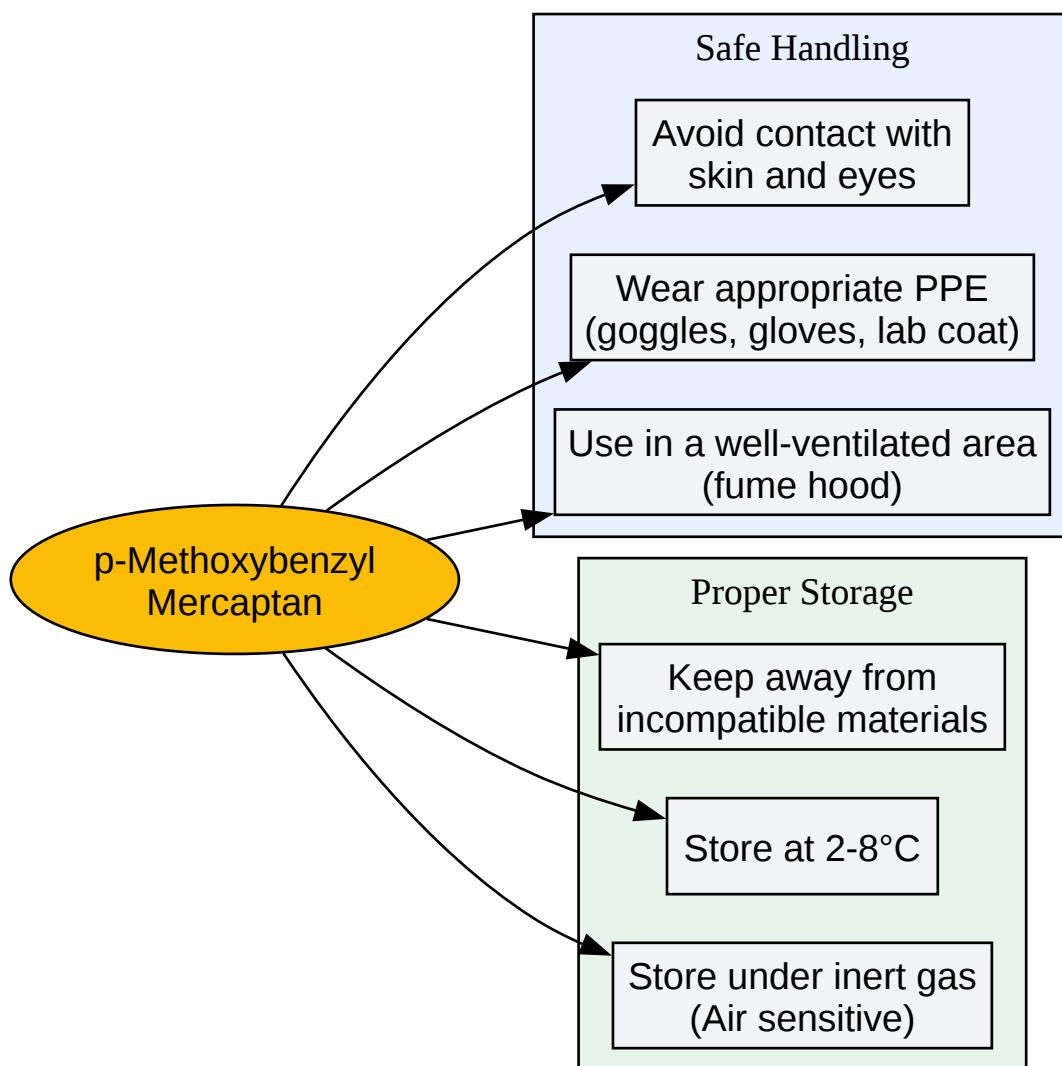
Spectroscopic analysis is fundamental for the verification of the chemical structure and purity of p-methoxybenzyl mercaptan.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR data is available for p-methoxybenzyl mercaptan, which is essential for confirming the presence and connectivity of protons in the molecule.[4] While specific chemical shifts can vary slightly based on the solvent and instrument, the expected signals would correspond to the methoxy protons, aromatic protons, methylene protons, and the thiol proton.
- Infrared (IR) Spectroscopy:
  - IR spectra of p-methoxybenzyl mercaptan are available and can be used to identify key functional groups.[4][10][11] Characteristic absorption bands would include those for the S-H stretch of the mercaptan, C-H stretches of the aromatic ring and alkyl groups, C=C stretches of the aromatic ring, and the C-O stretch of the methoxy group.
- Mass Spectrometry (MS):
  - Mass spectrometry data, including Gas Chromatography-Mass Spectrometry (GC-MS), is available for p-methoxybenzyl mercaptan.[4] This is a powerful tool for determining the molecular weight and fragmentation pattern, further confirming the compound's identity.

## Safety, Handling, and Storage

Due to its chemical nature, proper handling and storage of p-methoxybenzyl mercaptan are imperative for laboratory safety.

- General Hazards: The compound is known for its strong, unpleasant odor. It may cause skin and eye irritation.[\[6\]](#)
- Personal Protective Equipment (PPE): It is recommended to use this compound in a well-ventilated area or under a chemical fume hood.[\[12\]](#) Appropriate PPE, including safety goggles, gloves, and a lab coat, should be worn.[\[12\]](#)
- Incompatibilities: p-Methoxybenzyl mercaptan is incompatible with strong oxidizing agents, acids, and bases.[\[2\]](#)[\[12\]](#)
- Storage: It is air-sensitive and should be stored under an inert gas.[\[2\]](#)[\[5\]](#)[\[8\]](#) Recommended storage is in a cool, dry, and well-ventilated area, typically between 2-8°C.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)



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Caption: Key considerations for the safe handling and storage of p-methoxybenzyl mercaptan.

## Applications in Research and Drug Development

p-Methoxybenzyl mercaptan serves as a crucial building block in organic synthesis. It is particularly valuable for the synthesis of  $\omega$ -mercapto amino acids.<sup>[2][5][7]</sup> Furthermore, it has been utilized as an internal standard in the quantitative determination of polyfunctional mercaptans in wine at very low concentrations.<sup>[2][5]</sup> Its role as an intermediate in pharmaceutical synthesis underscores its importance in the development of new therapeutic agents.<sup>[1]</sup>

## Conclusion

This technical guide has provided a detailed examination of the physical properties of p-methoxybenzyl mercaptan. A thorough understanding of these characteristics is essential for its effective and safe use in research and development, particularly within the pharmaceutical and fine chemical industries. The data presented, drawn from various authoritative sources, offers a solid foundation for scientists and researchers working with this versatile compound.

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